

Standard Operating Procedure: Disposal of Ethyl Heptadecanoate-d5

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Compound of Interest

Compound Name: Ethyl Heptadecanoate-d5

Cat. No.: B1162381

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Part 1: Executive Safety Assessment

Ethyl Heptadecanoate-d5 (CAS: 14010-23-2 for unlabeled parent) is a stable, deuterated fatty acid ester. It is NOT radioactive.

A common error in laboratory management is misclassifying deuterated compounds as radioactive waste due to the "isotope" label. This leads to unnecessary regulatory burdens and disposal costs. This compound must be managed as Chemical Waste, specifically within the Non-Halogenated Organic stream.

Chemical Profile & Disposal Data

Parameter	Specification	Disposal Implication
Chemical Structure		Organic ester; high calorific value suitable for incineration.
Radioactivity	Negative (Stable Isotope)	DO NOT use radioactive waste bins.
Physical State	Solid () C) or Liquid () C)	May solidify in waste containers; ensure solvent dissolution if mixing.
Flash Point	C (Combustible)	Class IIIB Combustible Liquid. Segregate from oxidizers.
Water Solubility	Negligible	DO NOT dispose of down the drain.
RCRA Status	Non-Listed (Characteristic)	Regulated as general organic chemical waste.

Part 2: Critical Pre-Disposal Protocol (The "Why" & "How")

1. The Isotope Recovery Step (Economic & Analytical Integrity)

Context: Deuterated standards are high-value assets. Premature disposal of "empty" vials often discards residual material worth hundreds of dollars.

- Action: Before disposal, perform a Triple Rinse of the original vial using the solvent intended for your analysis (e.g., Chloroform, Hexane, or Methanol).
- Logic: This recovers residual standard for analysis and simultaneously decontaminates the glass container, simplifying its disposal as "RCRA Empty."

2. Waste Segregation (The Non-Halogenated Stream)

Context: **Ethyl Heptadecanoate-d5** contains no halogens (Cl, Br, F, I) other than the deuterium isotope (which behaves chemically like hydrogen).

- Action: Segregate into Non-Halogenated Organic Waste.
- Warning: Do not mix with Halogenated solvents (e.g., Dichloromethane) unless unavoidable. Mixing downgrades the entire waste container to "Halogenated," which is significantly more expensive to incinerate.

Part 3: Step-by-Step Disposal Workflow

Step 1: Container Selection^[1]

- Primary Choice: High-Density Polyethylene (HDPE) or Glass (Amber/Clear).
- Cap: Polypropylene with PTFE liner.
- Requirement: Container must be compatible with the solvent matrix if the **Ethyl Heptadecanoate-d5** is in solution.

Step 2: Bulking & Transfer

If the material is in solution:

- Pour into the Non-Halogenated waste carboy.
- Record the volume added on the waste log.
- Crucial: If the pure substance has solidified (melting point ~28°C), dissolve it in a small amount of ethanol or hexane before adding to the liquid waste stream to prevent clogging the carboy neck.

Step 3: Labeling Compliance

Labeling is the primary point of failure in safety audits. The label must contain:

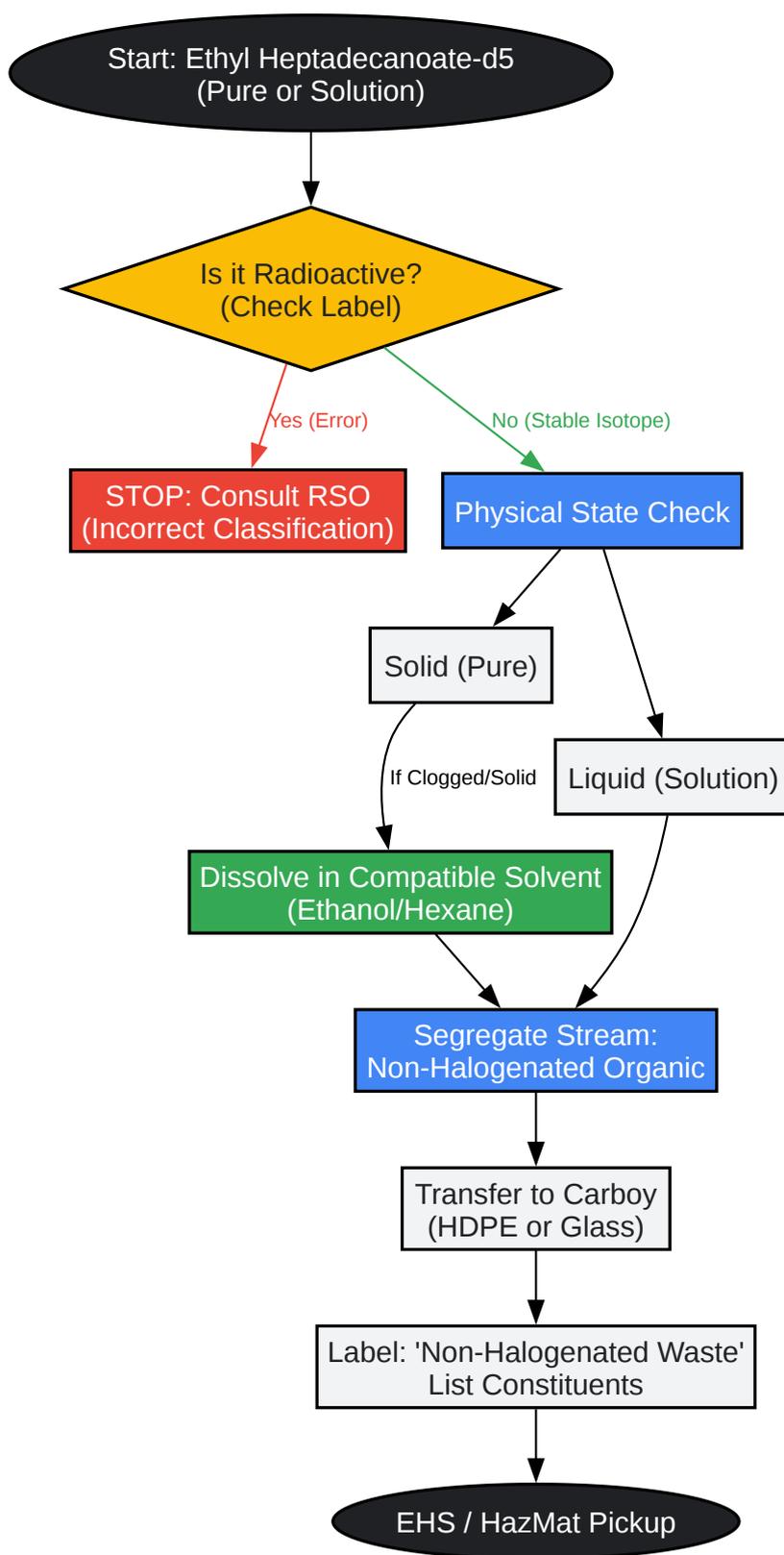
- Full Chemical Name: "**Ethyl Heptadecanoate-d5** Solution" (No abbreviations).
- Hazard Checkboxes: Combustible/Flammable Irritant.
- Constituents: If mixed with solvents, list percentages (e.g., "99% Hexane, <1% **Ethyl Heptadecanoate-d5**").

Step 4: Final Handoff

- Cap container tightly (do not leave funnels in open carboys).
- Store in Secondary Containment until EHS pickup.

Part 4: Visual Decision Logic

The following diagram outlines the decision matrix for disposing of **Ethyl Heptadecanoate-d5**, ensuring no confusion with radioactive or halogenated streams.



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Figure 1: Decision matrix for the disposal of stable isotope esters, distinguishing them from radioactive workflows.

Part 5: Regulatory & Environmental Context

EPA RCRA Compliance

Under the Resource Conservation and Recovery Act (RCRA), Ethyl Heptadecanoate is not a P-listed or U-listed acute hazardous waste. However, it is regulated based on Ignitability (D001) if in a flammable solvent, or simply as organic chemical waste.

- **Prohibition:** It is illegal to dispose of fatty acid esters via sink drainage (sewer) due to their high Biological Oxygen Demand (BOD) and insolubility, which can damage municipal water treatment systems.

Aquatic Toxicity

Long-chain esters can coat aquatic surfaces, inhibiting oxygen exchange. While Ethyl Heptadecanoate is not classified as a "Severe Marine Pollutant" for transport, it poses chronic risks to aquatic environments.

- **Spill Management:** If spilled, do not wash into drains. Absorb with vermiculite or clay pads and dispose of the absorbent as solid chemical waste.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 26397, Ethyl heptadecanoate. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (2024). RCRA Organic Air Emission Standards for TSDFs and Generators. Retrieved from [\[Link\]](#)^[2]
- Nuclear Regulatory Commission (2024). Export and Import of Nuclear Equipment and Material (Definition of Deuterium vs. Radioactive Material). Retrieved from [\[Link\]](#)

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Sources

- [1. larodan.com](https://www.larodan.com) [[larodan.com](https://www.larodan.com)]
- [2. epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
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